

# Phenylsilane: A Comprehensive Technical Guide to Laboratory Safety and Handling

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## Compound of Interest

Compound Name: **Phenylsilane**

Cat. No.: **B129415**

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This guide provides an in-depth overview of the safety and handling considerations for **phenylsilane** in a laboratory setting. **Phenylsilane** is a versatile reagent in organic synthesis, valued for its role as a reducing agent and in hydrosilylation reactions. However, its reactivity and hazardous properties necessitate strict adherence to safety protocols to mitigate risks. This document outlines the physical and chemical properties, hazards, safe handling procedures, storage requirements, disposal methods, and emergency protocols associated with **phenylsilane**. Detailed experimental protocols for its common applications are also provided.

## Chemical and Physical Properties

**Phenylsilane** is a colorless liquid with a toluene-like odor.<sup>[1]</sup> It is highly flammable and reacts with water.<sup>[2]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Phenylsilane**

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>8</sub> Si	[1][3]
Molecular Weight	108.21 g/mol	[1][3][4]
Appearance	Clear, colorless liquid	[1][2][4]
Odor	Toluene-like	[1]
Boiling Point	120 °C (at 760 mmHg)	[4][5]
Melting Point	-64 to -68 °C	[2][4]
Density	0.877 g/mL at 25 °C	[4][5]
Flash Point	8 °C (46.4 °F) - closed cup	[2]
Refractive Index	n <sub>20/D</sub> 1.510	[2][5]
Solubility	Insoluble in water	[2][6]

## Hazard Identification and Classification

**Phenylsilane** is classified as a hazardous substance due to its flammability, reactivity, and toxicity.[1][7] It is crucial for laboratory personnel to be fully aware of these hazards before handling the compound. The GHS classification for **phenylsilane** is summarized in Table 2.

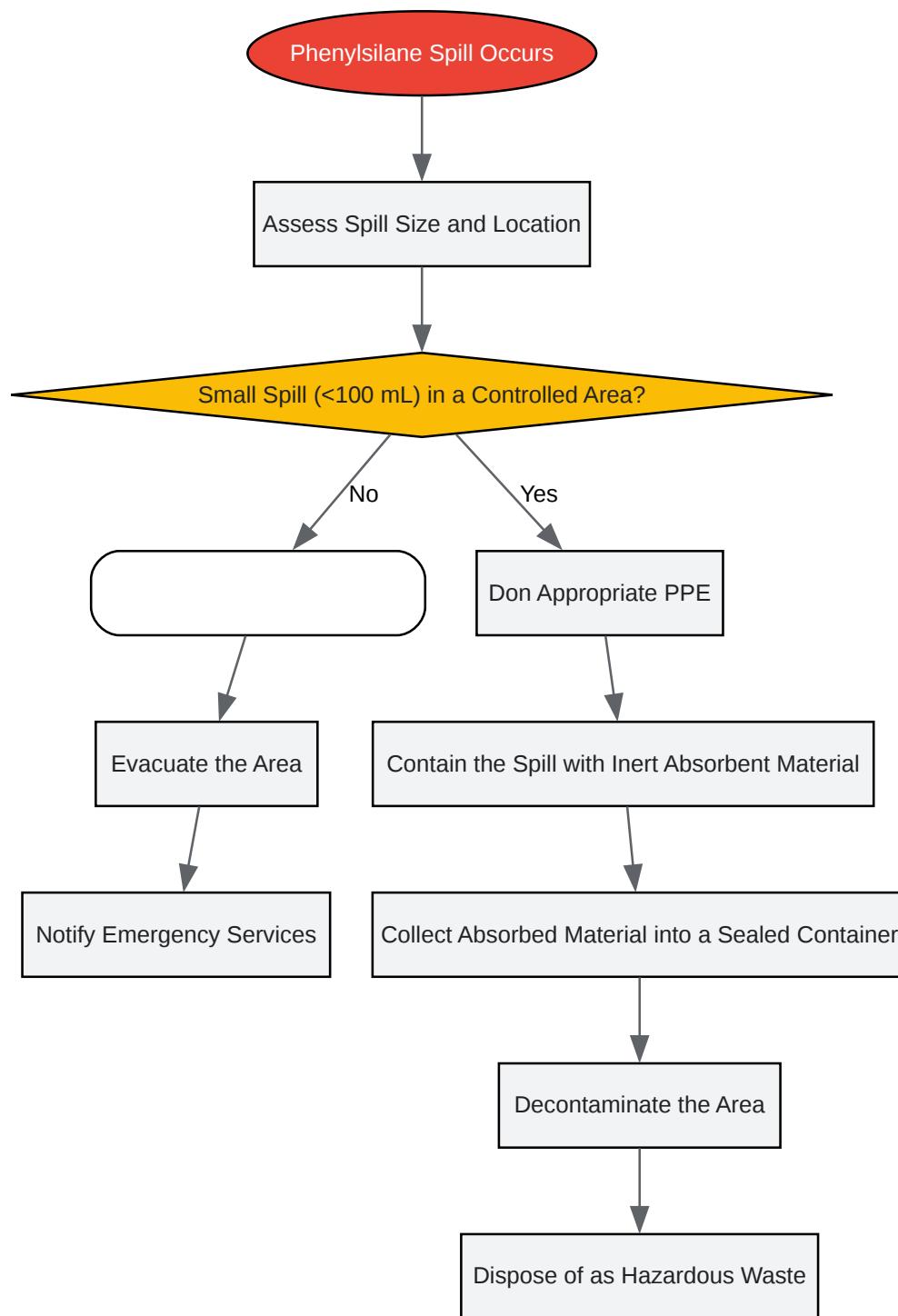
Table 2: GHS Hazard Classification of **Phenylsilane**

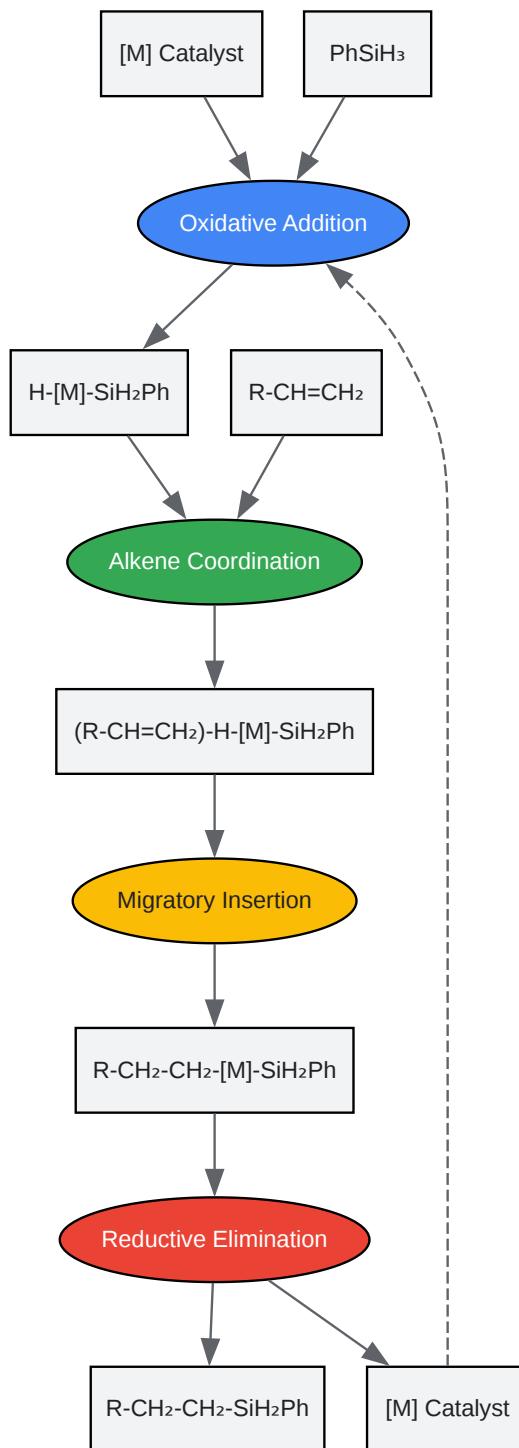
Hazard Class	Category	Hazard Statement	Reference(s)
Flammable Liquids	2	H225: Highly flammable liquid and vapor	<a href="#">[1]</a> <a href="#">[7]</a>
Substances and mixtures which in contact with water emit flammable gases	2	H261: In contact with water releases flammable gas	<a href="#">[7]</a>
Acute Toxicity, Oral	4	H302: Harmful if swallowed	<a href="#">[1]</a> <a href="#">[7]</a>
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	<a href="#">[1]</a> <a href="#">[7]</a>
Skin Corrosion/Irritation	2	H315: Causes skin irritation	<a href="#">[1]</a> <a href="#">[7]</a>
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	<a href="#">[1]</a> <a href="#">[7]</a>
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation	<a href="#">[7]</a>

## Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures are paramount to ensure the safety of laboratory personnel. The following workflow outlines the essential steps for safely handling **phenylsilane**.







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